

Ecotoxicological Profile of Cyphenothrin in Non-Target Aquatic Invertebrates: A Technical Guide

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Compound of Interest

Compound Name: Cyphenothrin

Cat. No.: B1669663

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Introduction

Cyphenothrin is a synthetic pyrethroid insecticide widely used for the control of various insect pests in public health and agricultural applications.[1] As a Type II pyrethroid, it is characterized by the presence of an α -cyano group, which enhances its insecticidal potency.[2] Like other pyrethroids, **cyphenothrin**'s primary mode of action is the disruption of nerve function by targeting voltage-gated sodium channels.[1][3] While effective against target pests, the introduction of **cyphenothrin** into aquatic environments raises significant ecotoxicological concerns due to its high toxicity to non-target organisms, particularly aquatic invertebrates.[1] This technical guide provides an in-depth analysis of the ecotoxicology of **cyphenothrin**, focusing on its effects on non-target aquatic invertebrates. It summarizes key toxicity data, details relevant experimental protocols, and visualizes the underlying toxicological pathways.

Data Presentation: Quantitative Toxicity of Cyphenothrin to Non-Target Aquatic Invertebrates

The following tables summarize the acute and chronic toxicity of **cyphenothrin** and the closely related pyrethroid, cypermethrin, to a range of non-target aquatic invertebrates. Due to the limited availability of data specifically for **cyphenothrin** for some species, data for cypermethrin, a structurally and toxicologically similar Type II pyrethroid, is included for a broader comparative perspective.

Table 1: Acute Toxicity of **Cyphenothrin** and Cypermethrin to Aquatic Invertebrates

Species	Chemical	Endpoint	Value (µg/L)	Exposure Duration	Reference
Daphnia magna (Water Flea)	Cyphenothrin	48h EC50 (immobilization)	0.92	48 hours	
Daphnia magna (Water Flea)	Cypermethrin	24h LC50	4810	24 hours	
Daphnia magna (Water Flea)	Cypermethrin	48h EC50	0.23	48 hours	
Diaptomus forbesi (Copepod)	Cypermethrin	96h LC50	0.03	96 hours	
Ranatra filiformis (Water stick insect)	Cypermethrin	96h LC50	>0.03	96 hours	
Branchiura sowerbyi (Oligochaete worm)	Cypermethrin	96h LC50	71.12	96 hours	
Gammarus pulex (Amphipod)	Cypermethrin	24h EC50	0.21 - 6.60	24 hours	

Table 2: Chronic Toxicity of **Cyphenothrin** and Cypermethrin to Aquatic Invertebrates

Species	Chemical	Endpoint	Value (µg/L)	Exposure Duration	Reference
Daphnia magna (Water Flea)	Cyphenothrin	21d NOEC	0.00009 (mg/L)	21 days	
Daphnia magna (Water Flea)	Cypermethrin	Chronic EC50	0.0978	8 days	
Ceriodaphnia dubia (Water Flea)	Cypermethrin	Chronic EC50	0.0347	8 days	
Bifenthrin (Pyrethroid)	Daphnia magna	21d NOEC	0.004	21 days	
Bifenthrin (Pyrethroid)	Daphnia magna	21d LOEC	0.02	21 days	

Experimental Protocols

The assessment of **cyphenothrin**'s ecotoxicity relies on standardized experimental protocols. The following sections detail the methodologies for key experiments cited in this guide, based on internationally recognized guidelines.

Daphnia sp. Acute Immobilisation Test (OECD Guideline 202)

This test evaluates the acute toxicity of a substance to Daphnia species, typically Daphnia magna.

- Test Organisms: Young daphnids, less than 24 hours old at the start of the test.
- Test Principle: Daphnids are exposed to a range of concentrations of the test substance for 48 hours.
- Test Conditions:

- System: Static (no renewal of test solution) or semi-static (renewal after 24 hours).
- Temperature: Controlled at $20 \pm 1^{\circ}\text{C}$.
- Light: A defined light-dark cycle is maintained.
- Test Vessels: Glass petri dishes or similar inert containers.
- Procedure:
 - Prepare a series of test concentrations and a control (without the test substance).
 - Introduce at least 20 daphnids, divided into four groups of five, into each test concentration and control.
 - Provide at least 2 ml of test solution per daphnid.
 - Observe and record the number of immobilised daphnids at 24 and 48 hours.
Immobilisation is defined as the inability to swim within 15 seconds after gentle agitation of the test vessel.
- Data Analysis: The primary endpoint is the 48-hour EC₅₀ (the concentration that immobilises 50% of the daphnids). NOEC (No Observed Effect Concentration) and LOEC (Lowest Observed Effect Concentration) values can also be determined.

Chironomus riparius Sediment-Water Toxicity Test (OECD Guideline 218)

This test assesses the effects of sediment-associated chemicals on the development and emergence of the midge *Chironomus riparius*.

- Test Organisms: First instar larvae of *Chironomus riparius*.
- Test Principle: Larvae are exposed to the test substance incorporated into the sediment in a water-sediment system for 28 days.
- Test Conditions:

- System: Sediment-water system in glass beakers.
- Temperature and Light: Controlled conditions.
- Procedure:
 - The test substance is spiked into the sediment.
 - First instar larvae are introduced into the test beakers after the sediment and water have stabilized.
 - The test runs for 28 days, during which the emergence of adult midges is monitored daily.
- Data Analysis: The primary endpoints are the emergence rate and development time. The ECx (e.g., EC50) for these endpoints is calculated. Larval survival and weight can also be assessed as secondary endpoints.

Lymnaea stagnalis Reproduction Test (OECD Guideline 243)

This chronic test evaluates the impact of chemicals on the reproduction of the pond snail *Lymnaea stagnalis*.

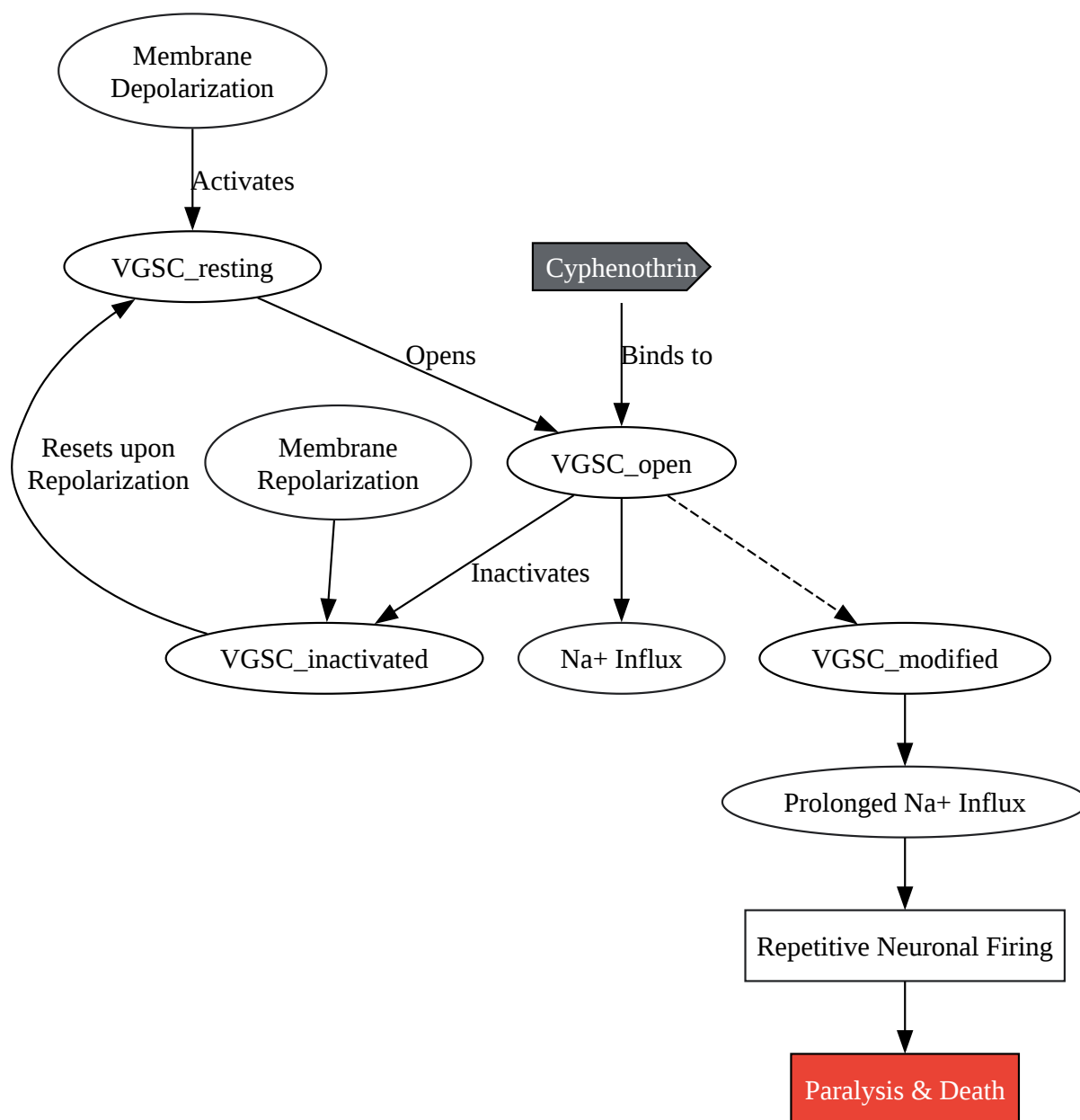
- Test Organisms: Reproducing adult snails of *Lymnaea stagnalis*.
- Test Principle: Adult snails are exposed to a range of test chemical concentrations for 28 days.
- Procedure:
 - Snails are monitored for survival and reproductive output (number of egg clutches produced).
 - Additional parameters such as the number of eggs per clutch and adult shell growth may also be measured.
- Data Analysis: The primary endpoint is the cumulative number of egg clutches per individual per day. From this, an ECx for reproduction is calculated. NOEC and LOEC values for

reproduction can also be determined.

Mandatory Visualization

Signaling Pathway: Cyphenothrin's Mode of Action on Voltage-Gated Sodium Channels

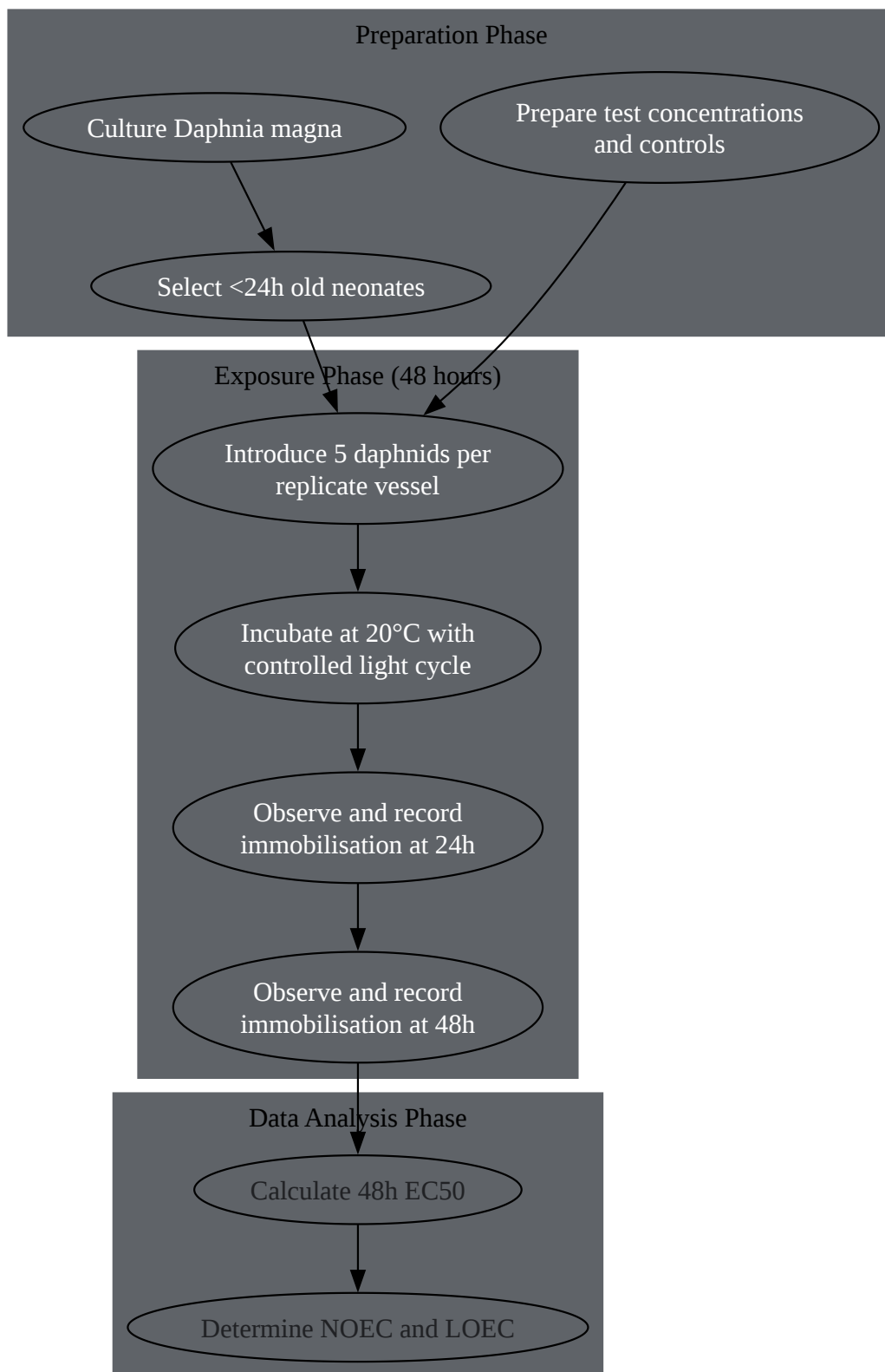
The primary target of **cyphenothrin** and other pyrethroid insecticides in invertebrates is the voltage-gated sodium channel (VGSC) in nerve cell membranes. These channels are crucial for the propagation of nerve impulses.



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Experimental Workflow: *Daphnia magna* Acute Immobilisation Test

The following diagram illustrates the key steps involved in conducting an acute immobilisation test with *Daphnia magna*.



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Conclusion

The available data clearly indicate that **cyphenothrin** is highly toxic to a range of non-target aquatic invertebrates. Its mode of action, typical of pyrethroid insecticides, involves the disruption of normal nerve function by targeting voltage-gated sodium channels, leading to paralysis and death at environmentally relevant concentrations. Standardized ecotoxicological tests, such as those for *Daphnia magna*, *Chironomus riparius*, and *Lymnaea stagnalis*, are essential for assessing the environmental risk of **cyphenothrin** and for establishing water quality guidelines. The high toxicity of **cyphenothrin** underscores the importance of responsible use and mitigation measures to prevent its entry into aquatic ecosystems. Further research is needed to fully characterize the chronic and sublethal effects of **cyphenothrin** on a wider array of aquatic invertebrate species and to understand its potential impacts at the population and community levels.

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